

S55746 MCL-1 binding affinity problems

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Compound Focus: s55746

CAS No.: 1448525-91-4

Cat. No.: S3316415

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FAQs on S55746 and MCL-1 Binding

Q1: What is the confirmed binding affinity of S55746 for MCL-1? According to the primary characterization studies, **S55746** demonstrates **no significant binding to MCL-1** [1] [2] [3]. The quantitative data from fluorescence polarization (FP) assays is summarized in the table below.

Protein Target	Assay Type	Reported Affinity (K _i or K _D)	Inhibition at High Concentration
BCL-2	FP (K _i)	1.3 nM [1] [3]	-
BCL-XL	FP (K _i)	520 nM [1] [3]	-
MCL-1	FP	No significant binding [1] [3]	4.3% inhibition at 30 μM [1]
BFL-1	FP	No significant binding [1] [3]	7.4% inhibition at 5 μM [1]

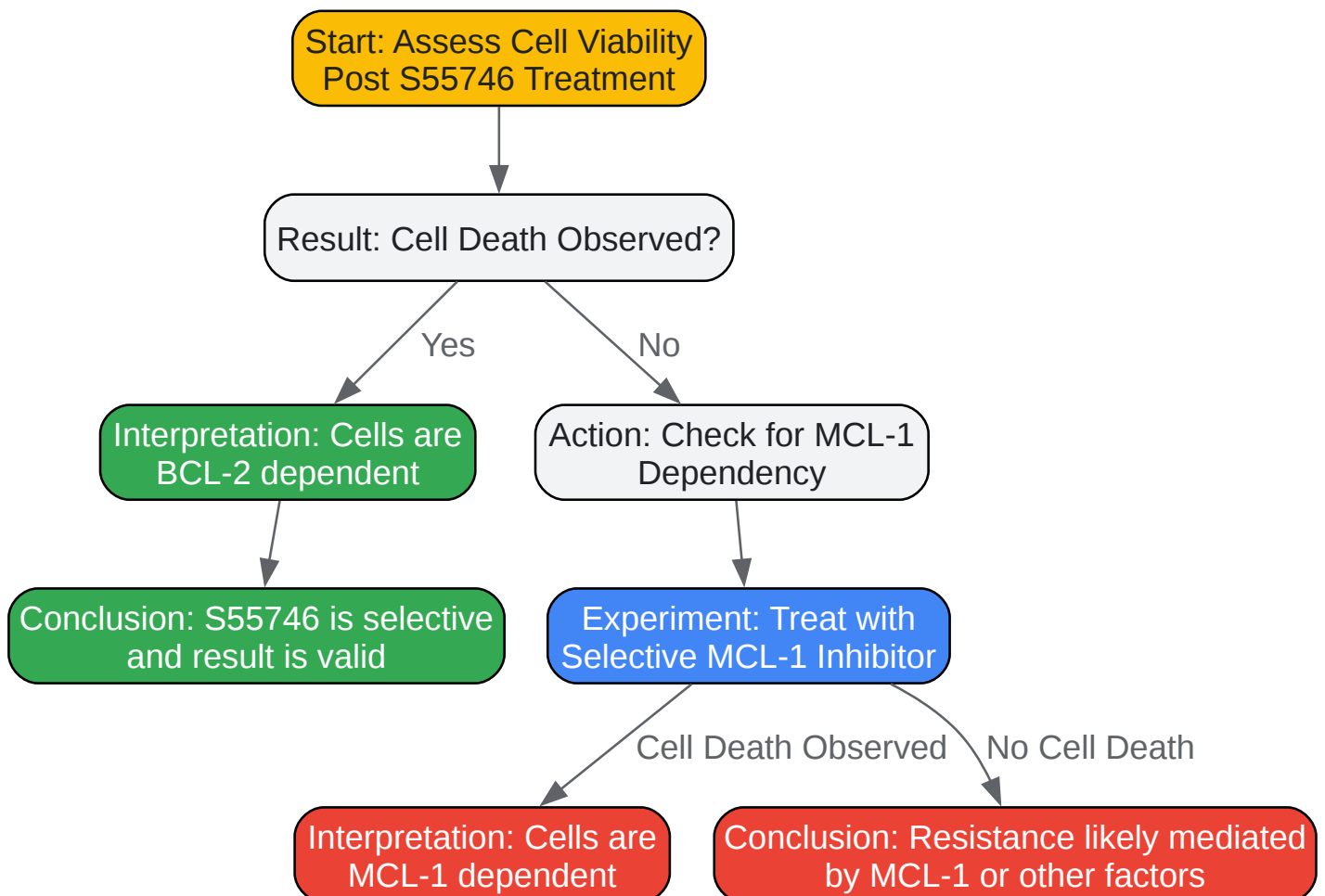
Q2: If my cells die upon S55746 treatment, does that mean it is binding MCL-1? Not necessarily. Cell death in response to **S55746** confirms its on-target BCL-2 inhibition in **BCL-2-dependent cells** [1]. However, a lack of cell death (or resistance) could indicate **MCL-1-mediated survival dependency**, which is a common resistance mechanism to BCL-2 inhibition [4] [5]. Your cell line might rely on MCL-1 for survival instead of, or in addition to, BCL-2.

Q3: How can I confirm that my experimental results are not affected by MCL-1 binding? To validate the selectivity of **S55746** in your system, you can:

- **Use a positive control:** Employ a known selective MCL-1 inhibitor (e.g., S63845) [5] in parallel experiments. If S63845 kills your cells but **S55746** does not, it confirms MCL-1 dependency and **S55746** selectivity.
- **Check protein dependencies:** Perform BH3 profiling or refer to existing literature to determine whether your cell models are primarily BCL-2-dependent or MCL-1-dependent [4] [5].
- **Verify protein expression:** Use immunoblotting or co-immunoprecipitation to confirm that **S55746** disrupts BCL-2/BAX complexes without affecting MCL-1 interactions with its partners like BIM [1].

Experimental Guide: Confirming S55746 Selectivity

The following workflow outlines key steps to experimentally verify that cellular responses are due to selective BCL-2 inhibition by **S55746**.



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Key Technical Insights

- **Binding Mechanism:** **S55746** occupies a specific region of the BCL-2 hydrophobic groove (S1/2/3), which is distinct from the binding mode of ABT-199 (Venetoclax) and contributes to its selectivity profile [1] [3].
- **Critical Experiment:** The original research used **co-immunoprecipitation** to show that **S55746** causes a concentration-dependent disruption of the BCL-2/BAX complex, but not MCL-1 complexes, which is a direct functional readout of its selectivity [1].
- **Cellular Context Matters:** Even with a highly selective tool compound, the response of a cell line is determined by its specific dependence on anti-apoptotic proteins. Always characterize your model system's dependencies [6] [4].

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References

1. S55746 is a novel orally active BCL-2 selective and potent ... [pmc.ncbi.nlm.nih.gov]
2. is a novel orally active BCL-2 selective and potent inhibitor that... S 55746 [pubmed.ncbi.nlm.nih.gov]
3. S55746 is a novel orally active BCL-2 selective and potent ... [oncotarget.com]
4. BCL2 and MCL1 inhibitors for hematologic malignancies [sciencedirect.com]
5. MCL-1 inhibitors, fast-lane development of a new class of anti ... [jhoonline.biomedcentral.com]
6. BCL-2 family isoforms in apoptosis and cancer [nature.com]

To cite this document: Smolecule. [S55746 MCL-1 binding affinity problems]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3316415#s55746-mcl-1-binding-affinity-problems>]

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